

2-Bromo-1,4-dichlorobenzene molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-1,4-dichlorobenzene

Cat. No.: B150605

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Technical Guide: 2-Bromo-1,4-dichlorobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2-Bromo-1,4-dichlorobenzene**, a halogenated aromatic compound with applications in organic synthesis and as a building block for pharmaceuticals and other complex molecules.

Chemical Identity and Properties

2-Bromo-1,4-dichlorobenzene is a substituted benzene ring with one bromine and two chlorine atoms. Its chemical structure and properties are summarized below.

Property	Value	Source
Molecular Formula	C6H3BrCl2	[1] [2]
Molecular Weight	225.89 g/mol	[1] [2]
IUPAC Name	2-bromo-1,4-dichlorobenzene	[1] [2]
CAS Number	1435-50-3	[1] [2]
Appearance	White to light yellow crystalline powder	[3]
Melting Point	32-36 °C	[3] [4]
Boiling Point	241.7 °C at 760 mmHg	[5]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and acetone	[6]

Experimental Protocol: Synthesis of 2-Bromo-1,4-dichlorobenzene

This section details a common method for the synthesis of **2-Bromo-1,4-dichlorobenzene** from 1,4-dichlorobenzene.

Materials:

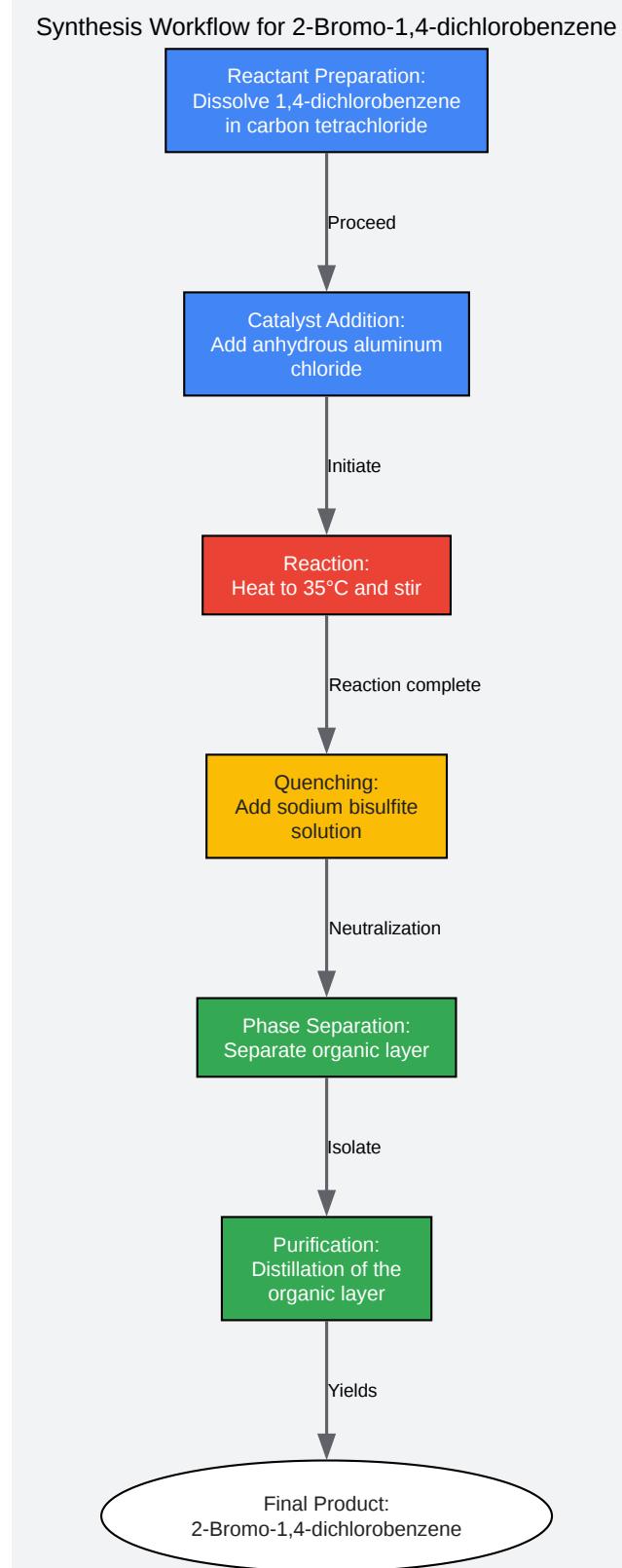
- 1,4-dichlorobenzene (1.00 mol, 147.0 g)
- Carbon tetrachloride (515 g)
- Anhydrous aluminum chloride (7.35 g)
- 5% (w/w) sodium bisulfite solution (200.0 g)

Procedure:

- Reaction Setup: In a suitable reactor, accurately weigh 147.0 g (1.00 mol) of 1,4-dichlorobenzene. Add 515 g of carbon tetrachloride as a solvent and stir until the solid is completely dissolved.
- Catalyst Addition: To the solution, add 7.35 g of anhydrous aluminum chloride, which acts as a Lewis acid catalyst.
- Reaction Conditions: Stir the mixture for 15 minutes, then raise the temperature of the reaction system to 35°C to initiate the bromination reaction.
- Quenching: Upon completion of the reaction, add 200.0 g of a 5% mass fraction sodium bisulfite solution to the reaction mixture. Continue adding the solution until the color of the mixture becomes colorless, indicating that excess bromine has been quenched.
- Workup and Separation: Allow the mixture to stand and separate into layers. Separate the organic phase (carbon tetrachloride layer).
- Purification: Concentrate the resulting carbon tetrachloride layer by distillation to obtain the crude product. Further purification by distillation can separate the unreacted 1,4-dichlorobenzene, the desired product 1-bromo-2,5-dichlorobenzene (an isomer of **2-bromo-1,4-dichlorobenzene**), and the side-product 1,4-dibromo-2,5-dichlorobenzene.[3]

Workflow and Pathway Visualization

The following diagrams illustrate the synthesis workflow and the logical progression of the experimental procedure.



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Caption: Synthesis workflow for **2-Bromo-1,4-dichlorobenzene**.

Safety Information

2-Bromo-1,4-dichlorobenzene is toxic if swallowed, inhaled, or absorbed through the skin and may cause irritation to the skin, eyes, and respiratory system.^[6] Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

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References

- 1. 2-BROMO-1,4-DICHLOROBENZENE | CAS 1435-50-3 [matrix-fine-chemicals.com]
- 2. 2-Bromo-1,4-dichlorobenzene | C6H3BrCl2 | CID 15033 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Bromo-1,4-dichlorobenzene | 1435-50-3 [chemicalbook.com]
- 4. 2-Bromo-1,4-dichlorobenzene 97 1435-50-3 [sigmaaldrich.com]
- 5. 2-Bromo-1,4-dichlorobenzene | CAS#:19393-92-1 | Chemsoc [chemsoc.com]
- 6. Page loading... [guidechem.com]
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